Application Notes and Protocols: Ligand-Free Suzuki Coupling with Nickel Bromide Catalyst

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Compound of Interest

Compound Name: *Nickel bromide trihydrate*

Cat. No.: *B12056018*

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These application notes provide a comprehensive overview and detailed protocols for conducting ligand-free Suzuki-Miyaura cross-coupling reactions using an inexpensive and readily available nickel bromide catalyst. This methodology offers a cost-effective and operationally simple alternative to traditional palladium-catalyzed systems for the formation of carbon-carbon bonds, a crucial transformation in pharmaceutical and materials science research.[1][2]

The protocols outlined below are based on established research demonstrating high yields and good functional group tolerance for the coupling of a variety of aryl halides with arylboronic acids under ambient, ligand-free, and activator-less conditions.[1][2]

Core Advantages

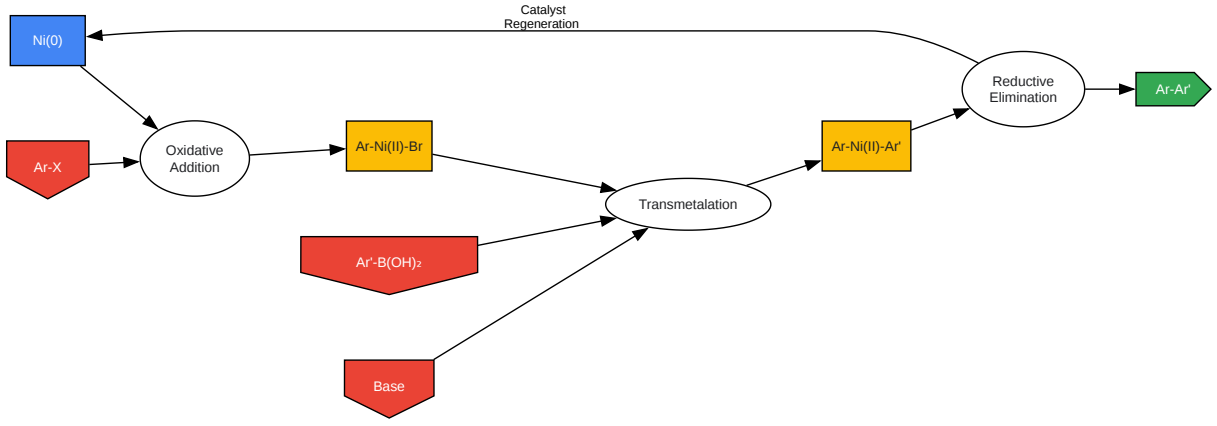
- Cost-Effective: Utilizes earth-abundant and inexpensive nickel bromide, significantly reducing catalyst costs compared to palladium-based systems.[1][2]
- Ligand-Free: Simplifies reaction setup and purification by eliminating the need for complex and often expensive organic ligands.[1][3]

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- Operational Simplicity: The reaction can be performed using standard laboratory equipment without the need for strictly anhydrous or anaerobic conditions, although an inert atmosphere is recommended for optimal results.
- Good Functional Group Tolerance: The catalytic system is compatible with a range of functional groups, making it suitable for complex molecule synthesis in drug discovery.[1]

Catalytic Cycle

The proposed mechanism for the nickel bromide-catalyzed ligand-free Suzuki coupling involves a Ni(0)/Ni(II) catalytic cycle. The reaction is believed to initiate with the in-situ reduction of Ni(II) to the active Ni(0) species.



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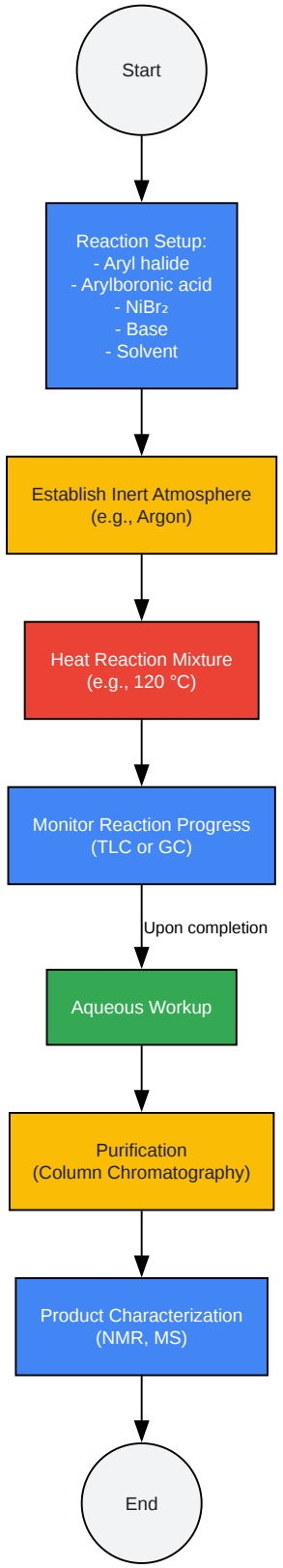
Caption: Proposed catalytic cycle for the ligand-free Suzuki-Miyaura coupling.

Experimental Workflow

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The general workflow for the nickel bromide-catalyzed Suzuki coupling is straightforward, involving reaction setup under an inert atmosphere, followed by heating and subsequent product purification.

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Caption: General experimental workflow for the Suzuki coupling reaction.

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Detailed Experimental Protocol

This protocol is adapted from the work of Kumar and colleagues for the ligand-free Suzuki coupling of aryl halides with arylboronic acids.[1][2]

Materials:

- Aryl halide (1.0 mmol)
- Arylboronic acid (1.5 mmol)
- Nickel bromide ($NiBr_2$) (4 mol%, 0.04 mmol)
- Potassium phosphate (K_3PO_4) (2.0 equiv, 2.0 mmol)
- 1,4-Dioxane (3 mL)
- Schlenk flask or sealed vial
- Magnetic stirrer and heating plate
- Standard glassware for workup and purification

Procedure:

- Reaction Setup: To a Schlenk flask containing a magnetic stir bar, add the aryl halide (1.0 mmol), arylboronic acid (1.5 mmol), nickel bromide (4 mol%), and potassium phosphate (2.0 equiv).
- Inert Atmosphere: Seal the flask and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times.
- Solvent Addition: Add 1,4-dioxane (3 mL) to the flask via syringe.
- Reaction: Place the flask in a preheated oil bath at 120 °C and stir vigorously for the specified reaction time (typically 36-48 hours).[1]

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- Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, and extract the aqueous layer with ethyl acetate (3 x 15 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Purification: Concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate).

Quantitative Data Summary

The following tables summarize the performance of the nickel bromide catalyst with various substrates. Yields are for isolated products after purification.

Table 1: Coupling of Various Aryl Bromides with Phenylboronic Acid[1]

Entry	Aryl Bromide	Product	Yield (%)
1	4-Bromotoluene	4-Methyl-1,1'-biphenyl	85
2	4-Bromoanisole	4-Methoxy-1,1'-biphenyl	82
3	4-Bromobenzonitrile	4'-Methyl-[1,1'-biphenyl]-4-carbonitrile	78
4	1-Bromo-4-nitrobenzene	4-Nitro-1,1'-biphenyl	75
5	1-Bromonaphthalene	1-Phenylnaphthalene	80
6	2-Bromopyridine	2-Phenylpyridine	72

Reaction conditions: Aryl bromide (1 mmol), phenylboronic acid (1.5 mmol), $NiBr_2$ (4 mol%), K_3PO_4 (2 equiv), 1,4-dioxane (3 mL), 120 °C, 36 h.[1]

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Table 2: Coupling of 4-Bromotoluene with Various Arylboronic Acids[1]

Entry	Arylboronic Acid	Product	Yield (%)
1	Phenylboronic acid	4-Methyl-1,1'-biphenyl	85
2	4-Methoxyphenylboronic acid	4'-Methoxy-4-methyl-1,1'-biphenyl	81
3	4-Chlorophenylboronic acid	4'-Chloro-4-methyl-1,1'-biphenyl	79
4	3-Nitrophenylboronic acid	4-Methyl-3'-nitro-1,1'-biphenyl	76
5	1-Naphthylboronic acid	1-(p-Tolyl)naphthalene	78
6	2-Thienylboronic acid	2-(p-Tolyl)thiophene	70

Reaction conditions: 4-Bromotoluene (1 mmol), arylboronic acid (1.5 mmol), $NiBr_2$ (4 mol%), K_3PO_4 (2 equiv), 1,4-dioxane (3 mL), 120 °C, 36 h.[1]

Table 3: Effect of Halide on Coupling with Phenylboronic Acid[1]

Entry	Aryl Halide	Product	Yield (%)
1	4-Iodotoluene	4-Methyl-1,1'-biphenyl	90
2	4-Bromotoluene	4-Methyl-1,1'-biphenyl	85
3	4-Chlorotoluene	4-Methyl-1,1'-biphenyl	45

Reaction conditions: Aryl halide (1 mmol), phenylboronic acid (1.5 mmol), $NiBr_2$ (4 mol%), K_3PO_4 (2 equiv), 1,4-dioxane (3 mL), 120 °C, 48 h.[1] The reactivity follows the order Ar-I > Ar-Br > Ar-Cl, which corresponds to the C-X bond strength.[1][2]

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Applications in Drug Discovery

The Suzuki-Miyaura cross-coupling is a cornerstone reaction in drug discovery for the synthesis of biaryl and heteroaryl structures, which are common motifs in pharmacologically active molecules.[4][5] The use of an economical and scalable nickel-based catalytic system is of significant interest for the pharmaceutical industry, particularly in the early stages of lead optimization where rapid synthesis of analog libraries is required.[6][7] This ligand-free protocol provides a valuable tool for medicinal chemists to access diverse chemical matter efficiently.

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